

Application Notes and Protocols for Asymmetric Synthesis Utilizing Chiral Cyclohexane Derivatives

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Compound of Interest

Compound Name: Cyclohexane-1,4-dicarbaldehyde

CAS No.: 186971-92-6

Cat. No.: B067137

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Introduction

Asymmetric synthesis is a cornerstone of modern drug discovery and development, enabling the selective production of a single desired stereoisomer of a chiral molecule. Chiral derivatives of the cyclohexane scaffold have proven to be exceptionally effective as auxiliaries, ligands, and organocatalysts in a wide array of stereoselective transformations. While direct applications of chiral derivatives of **cyclohexane-1,4-dicarbaldehyde** are not extensively documented in peer-reviewed literature, the underlying principles are well-represented by the highly successful use of structurally related C₂-symmetric chiral cyclohexane backbones, particularly those derived from trans-1,2-cyclohexanediamine and trans-1,2-cyclohexanedicarboxylic acid.

These application notes provide a comprehensive overview of the synthesis and utilization of such chiral cyclohexane derivatives in asymmetric catalysis. The protocols and data presented are intended to serve as a practical guide for researchers, scientists, and drug development professionals engaged in the synthesis of enantiomerically pure compounds.

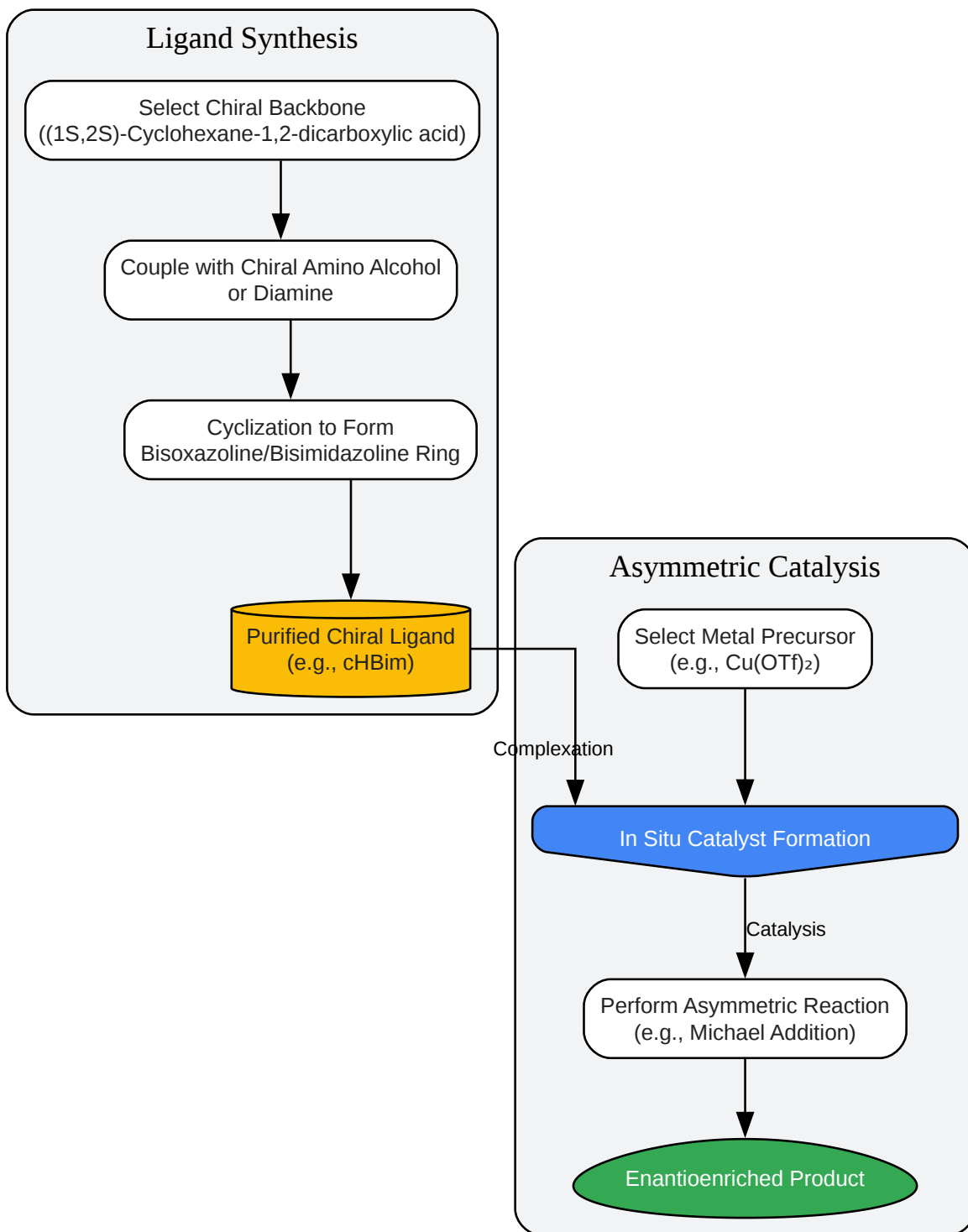
Application Note 1: Chiral Bisoxazoline (cHBOX) and Bisimidazoline (cHBim) Ligands

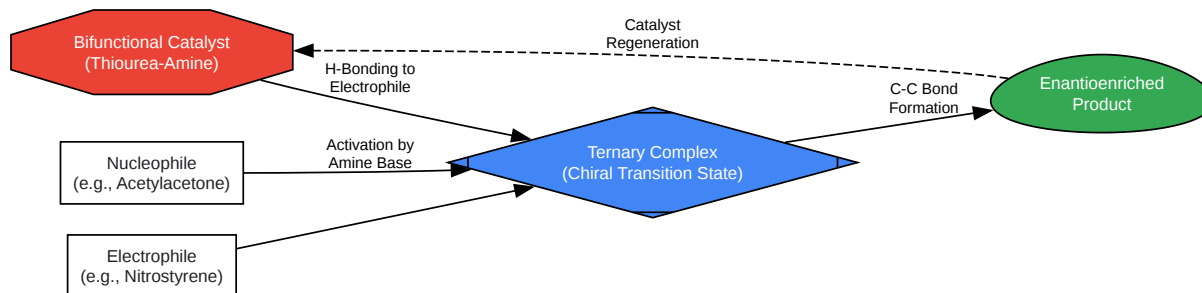
Chiral bisoxazoline (BOX) and bisimidazoline ligands are privileged classes of ligands in asymmetric catalysis, capable of coordinating with a variety of transition metals to catalyze a broad range of enantioselective reactions. The rigid and well-defined chiral environment provided by the cyclohexane backbone is instrumental in achieving high levels of stereocontrol.

Key Applications:

- Metal-catalyzed asymmetric organic transformations.
- Asymmetric aziridination of α,β -unsaturated ketones.
- Stereoselective Friedel-Crafts reactions.
- Enantioselective Diels-Alder reactions.

Logical Workflow for Ligand Synthesis and Application





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